

# Essential Safety and Logistics for Handling MRT-83

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## Compound of Interest

Compound Name: MRT-83

Cat. No.: B1436796

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides immediate and essential safety, operational, and disposal guidance for **MRT-83**, a potent antagonist of the Smoothed (Smo) receptor, which plays a critical role in the Hedgehog (Hh) signaling pathway. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining experimental integrity.

## Chemical and Physical Properties

**MRT-83** is a small molecule inhibitor used in research, particularly in studies related to cancer and developmental biology. Below is a summary of its key properties.

Property	Value
Full Chemical Name	N-(2-methyl-5-(3-(3,4,5-trimethoxybenzoyl)guanidino)phenyl)biphenyl-4-carboxamide
CAS Number	1263131-92-5 (free base); 1359944-60-7 (hydrochloride)
Molecular Formula	C <sub>31</sub> H <sub>30</sub> N <sub>4</sub> O <sub>5</sub>
Molecular Weight	538.59 g/mol
Appearance	Solid
Storage Temperature	-20°C

## Personal Protective Equipment (PPE)

When handling **MRT-83**, all personnel must use the following personal protective equipment to minimize exposure and ensure safety.

Equipment	Specification	Purpose
Gloves	Nitrile or other chemically resistant gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.
Lab Coat	Standard laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	To prevent inhalation of dust or aerosols.

## Operational Plan: Handling and Storage

A systematic approach to handling and storing **MRT-83** is essential to maintain its stability and prevent accidental exposure.

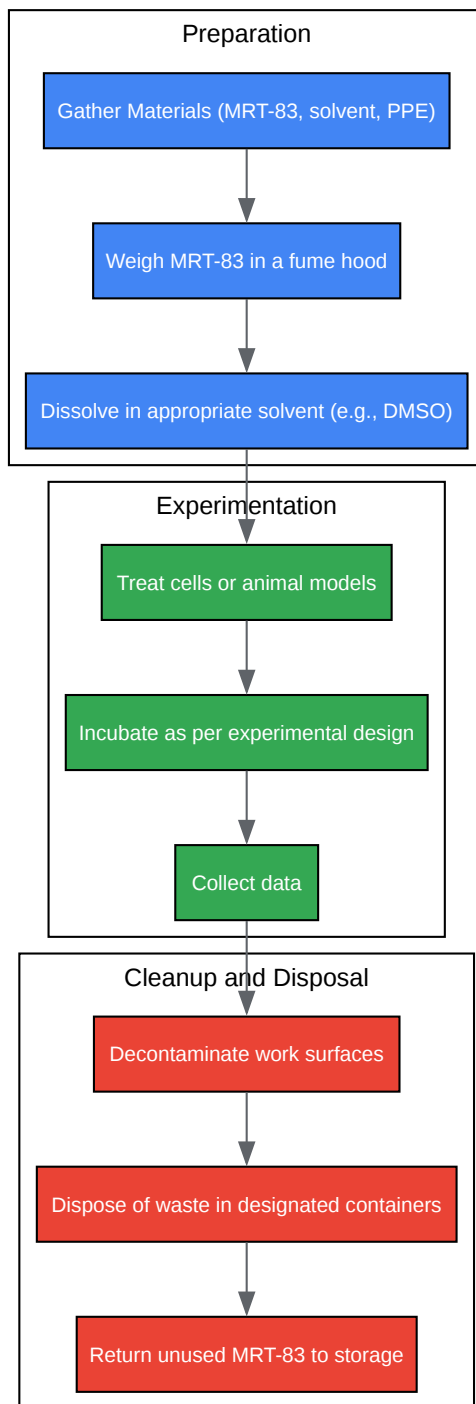
## Receiving and Storage Protocol

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container at -20°C in a designated and clearly labeled area.
- Inventory: Maintain a detailed log of the amount of **MRT-83** received, used, and remaining.

## Experimental Workflow for Handling MRT-83

The following workflow outlines the key steps for safely preparing and using **MRT-83** in a laboratory setting.

## Experimental Workflow for MRT-83 Handling

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